

A Comprehensive Technical Guide to Potassium Phthalimide: CAS Number and Safety Profile

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Compound of Interest

Compound Name: *Phthalimide, potassium salt*

Cat. No.: *B7805150*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the chemical identifier and safety data for potassium phthalimide. The primary focus of this document is to present a consolidated and comprehensive safety profile to inform researchers, scientists, and professionals in drug development about the potential hazards associated with the handling and use of this compound. All quantitative data are summarized in structured tables for ease of reference. Furthermore, this guide outlines the general experimental methodologies for key toxicological endpoints and includes a graphical representation of a standard chemical hazard assessment workflow.

Chemical Identification

Potassium phthalimide is the potassium salt of phthalimide. It is a commercially available reagent, commonly appearing as fluffy, very pale yellow crystals, and is widely utilized in organic synthesis, most notably in the Gabriel synthesis of primary amines.^[1]

Identifier	Value
Chemical Name	Potassium Phthalimide
CAS Number	1074-82-4[2][3][4][5]
Molecular Formula	C ₈ H ₄ KNO ₂ [2][4][5]
Molecular Weight	185.22 g/mol [2][4][5]
Synonyms	1,3-Dihydro-1,3-dioxoisindole potassium salt, Phthalimide potassium salt[2][3]

Safety and Hazard Information

Potassium phthalimide is classified as an irritant. The primary hazards are associated with skin and eye contact, and inhalation of dust particles.[2][3][6]

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for potassium phthalimide:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][4][5]
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation[2][4][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][6]

Toxicological Data

Comprehensive acute toxicity data for potassium phthalimide is not readily available in the public domain. Safety Data Sheets consistently report the LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) as "not available".[3][7]

Parameter	Route	Species	Value
LD50	Oral	Not Reported	Not Available[3][7]
LD50	Dermal	Not Reported	Not Available[3][7]
LC50	Inhalation	Not Reported	Not Available[3][7]

Physical and Chemical Safety Data

Property	Value
Appearance	White to pale yellow powder/crystals[1]
Odor	Odorless
Melting Point	>300 °C (>572 °F)[3]
Flash Point	Not Available
Solubility	Soluble in water[3]
Stability	Stable under normal conditions, but moisture sensitive[3][8]
Incompatible Materials	Strong oxidizing agents, strong acids[8]
Hazardous Decomposition Products	Nitrogen oxides (NO _x), Carbon monoxide (CO), Carbon dioxide (CO ₂)

Experimental Protocols

While specific experimental reports on the toxicology of potassium phthalimide are not detailed in publicly accessible literature, the classification of this chemical as a skin and eye irritant is based on standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are generalized methodologies representative of the studies that would have been conducted.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.

- **Test System:** Healthy, young adult albino rabbits are typically used. The fur on the dorsal area of the trunk is clipped 24 hours before the test.
- **Procedure:** A single dose of 0.5 grams of the test substance is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch. Untreated skin of the animal serves as a control. The exposure period is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours, and up to 14 days). The severity of the skin reactions is scored.
- **Conclusion:** If the substance produces reversible inflammatory changes, it is classified as an irritant. If it causes irreversible tissue damage, it is classified as corrosive.

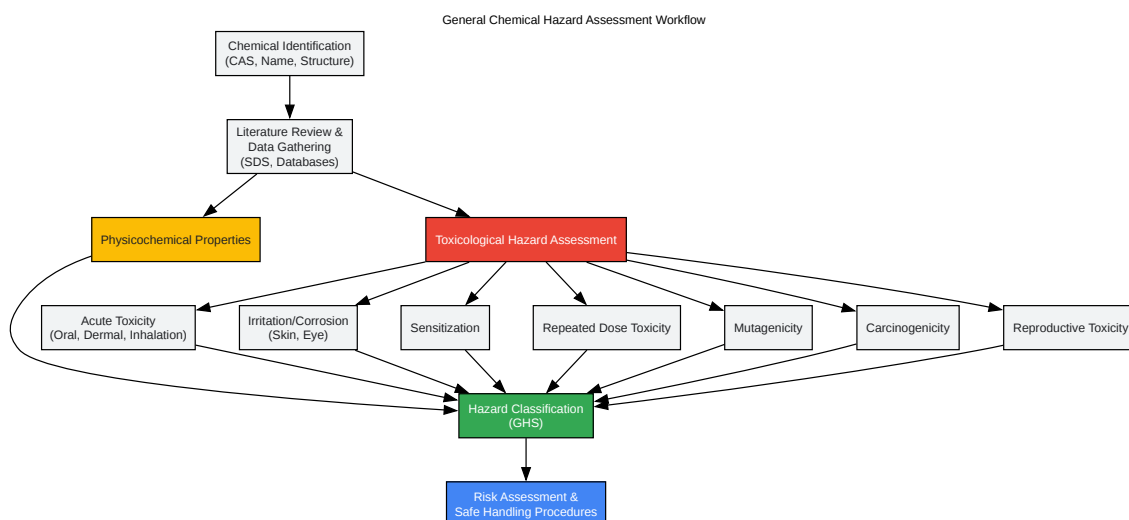
Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- **Test System:** Healthy, adult albino rabbits with no pre-existing eye defects are used.
- **Procedure:** A single dose of the test substance (e.g., 0.1 mL of a solution or 0.1 g of a solid) is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for signs of corneal opacity, iritis, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application. The severity of the lesions is scored. The reversibility of any observed effects is also assessed over a period of up to 21 days.
- **Conclusion:** The substance is classified as an irritant or a substance causing serious eye damage based on the severity and reversibility of the observed ocular lesions.

Chemical Safety Workflow

The following diagram illustrates a general workflow for assessing the hazards of a chemical substance like potassium phthalimide.



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Caption: General Chemical Hazard Assessment Workflow.

Handling and Storage Recommendations

Given the hazardous properties of potassium phthalimide, the following handling and storage procedures are recommended:

- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood, to minimize dust inhalation.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If dust is generated, use a NIOSH-approved particulate respirator.
- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and strong acids. Protect from moisture.

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Conclusion

Potassium phthalimide (CAS No. 1074-82-4) is a valuable reagent in organic synthesis. However, it is classified as a skin, eye, and respiratory irritant. While comprehensive acute toxicity data (LD50/LC50) are not publicly available, the existing hazard classifications necessitate careful handling and the use of appropriate personal protective equipment. Researchers and laboratory personnel should adhere to the safety precautions outlined in this guide and the substance's Safety Data Sheet to minimize exposure and ensure a safe working environment.

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